

Application of Methyl hept-2-ynoate in Fragrance Development: Application Notes and Protocols

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Compound of Interest

Compound Name: Methyl hept-2-ynoate

Cat. No.: B096303

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Introduction

Methyl hept-2-ynoate, also known by its synonyms methyl heptene carbonate and methyl 2-octynoate, is a versatile aroma chemical prized in the fragrance industry for its potent and distinctive olfactory profile. It imparts a powerful green, leafy, and slightly floral scent, often described as reminiscent of violet leaves, cucumber, and melon.^{[1][2][3]} This application note provides a comprehensive overview of its use in fragrance development, including its physicochemical properties, application protocols, and safety considerations.

Physicochemical and Olfactory Properties

Methyl hept-2-ynoate is a colorless to pale yellow liquid with a strong, characteristic odor that is floral and green-like when diluted. A summary of its key quantitative data is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₂	
Molecular Weight	154.21 g/mol	[4]
CAS Number	111-12-6 (for Methyl 2-octynoate)	[3]
Boiling Point	217-220 °C @ 760 mmHg	
Density	0.919-0.924 g/cm ³	
Vapor Pressure	0.255 mmHg @ 25°C (for Methyl 2-heptynoate)	[5]
Flash Point	89 °C	[4]
Solubility	Soluble in most fixed oils; slightly soluble in propylene glycol; insoluble in water and glycerin.	
Odor Threshold	25 ppb (0.0000025 %) for Folione® (a trade name)	[4]

Applications in Fragrance Development

Methyl hept-2-ynoate is a key component for creating fresh, green, and floral notes in a wide array of scented products. Its high impact allows for its use at low concentrations to achieve significant effects.

Typical applications include:

- **Fine Fragrances:** Used to add a vibrant, green top note to perfumes and colognes, providing a modern and sparkling quality.[1]
- **Personal Care Products:** Incorporated into soaps, shampoos, lotions, and shower gels to impart a fresh and clean scent.[1]

- Home Fragrance: Utilized in candles, air fresheners, and detergents for its refreshing and natural aroma.^[1]

Blending Properties:

Methyl hept-2-ynoate blends well with a variety of other fragrance materials, including:

- Fruity notes: Enhances the naturalness of apple, pear, and melon accords.
- Floral notes: Complements and modernizes floral compositions, particularly those with violet, jasmine, and lily-of-the-valley characteristics.
- Woody notes: Provides a fresh, green contrast to earthy and woody scents.

Experimental Protocols

Synthesis of Methyl hept-2-ynoate (Fischer Esterification)

While various synthetic routes exist, a common laboratory-scale method for the synthesis of esters like **methyl hept-2-ynoate** is the Fischer esterification of the corresponding carboxylic acid.

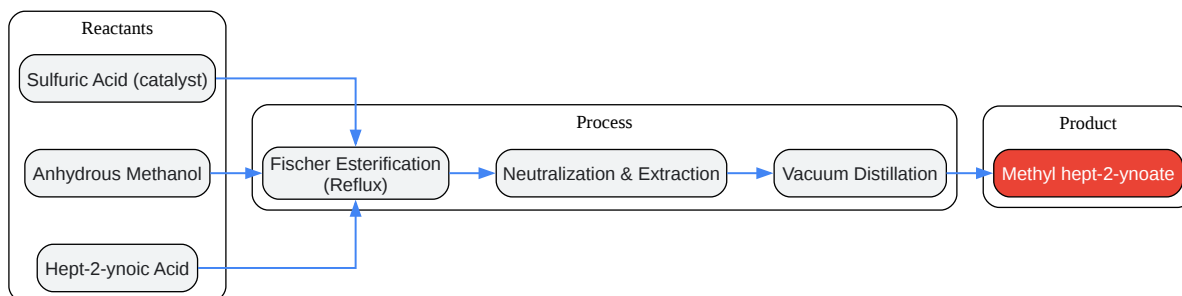
Materials:

- Hept-2-ynoic acid
- Anhydrous methanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Separatory funnel

- Round-bottom flask with reflux condenser

Procedure:

- In a round-bottom flask, dissolve hept-2-ynoic acid in an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid while stirring.
- Heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess methanol by rotary evaporation.
- Dissolve the residue in a suitable organic solvent (e.g., diethyl ether) and transfer it to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acidic catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solution to obtain the crude **methyl hept-2-ynoate**.
- Purify the crude product by vacuum distillation.



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Synthesis Workflow for **Methyl hept-2-ynoate**

Incorporation into a Fragrance Base

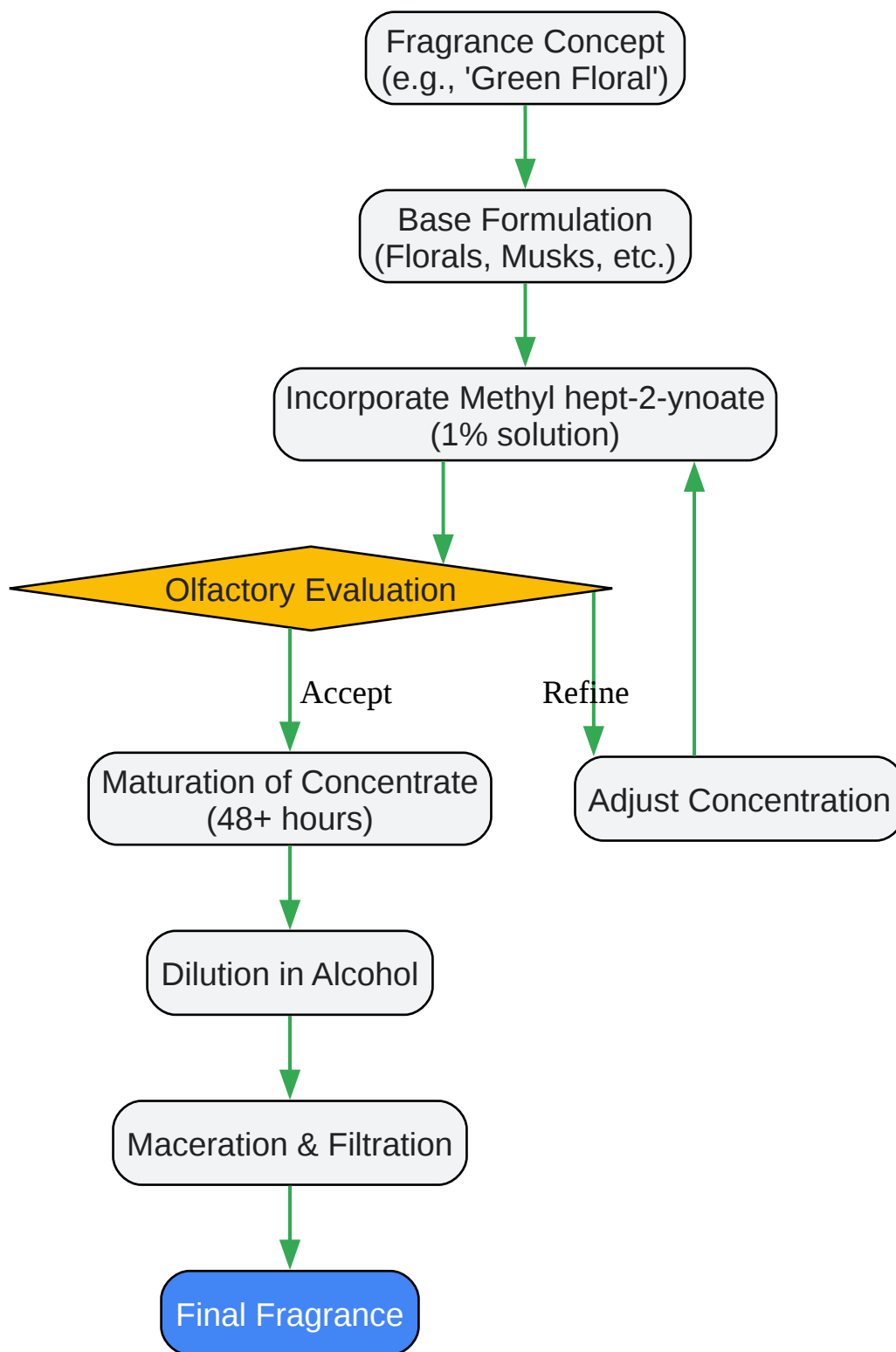
This protocol outlines a general procedure for incorporating **methyl hept-2-ynoate** into a simple fragrance accord.

Materials:

- **Methyl hept-2-ynoate** (1% solution in a suitable solvent like dipropylene glycol)
- Other fragrance raw materials (e.g., essential oils, other aroma chemicals)
- Perfumer's alcohol (ethanol)
- Glass beakers and stirring rods
- Digital scale

Procedure:

- **Preparation of the Concentrate:** Weigh and combine all fragrance raw materials, except for the **methyl hept-2-ynoate** solution, in a glass beaker according to the desired formulation. Stir gently until a homogenous solution is obtained.
- **Addition of Methyl hept-2-ynoate:** Carefully add the 1% solution of **methyl hept-2-ynoate** drop by drop to the fragrance concentrate while stirring. Due to its potency, it is crucial to add it in small increments and evaluate the scent profile at each step.
- **Maturation:** Allow the fragrance concentrate to mature for at least 48 hours in a cool, dark place. This allows the different components to blend and harmonize.
- **Dilution:** Dilute the matured concentrate with perfumer's alcohol to the desired final concentration (e.g., Eau de Toilette, Eau de Parfum).
- **Maceration and Filtration:** Let the final fragrance macerate for a few weeks to further develop the scent. After maceration, chill the solution and filter it to remove any precipitates.



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Fragrance Development Workflow

Safety and Regulatory Information

Methyl hept-2-ynoate is classified as a fragrance allergen and its use is restricted by the International Fragrance Association (IFRA). It is a dermal sensitizer, and its concentration in consumer products is limited to prevent skin reactions. Researchers and formulators must adhere to the latest IFRA standards for safe use levels in different product categories.

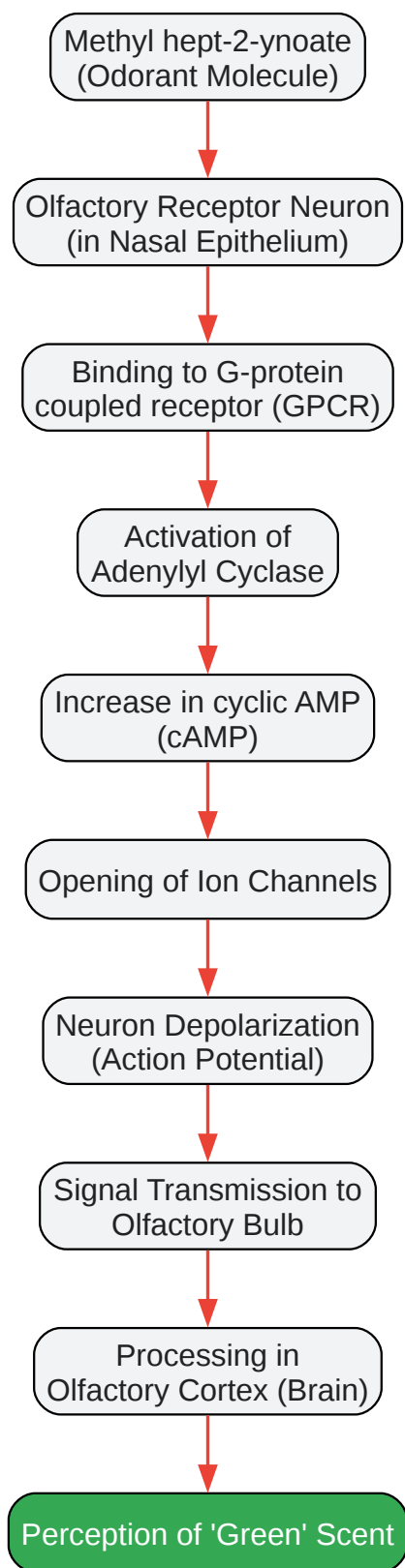
IFRA Restriction Limits for Methyl heptine carbonate (synonym):

Product Category	Maximum Use Level (%)
Category 1: Lip Products	0.0085
Category 2: Deodorants and Antiperspirants	0.0025
Category 3: Products applied to the face/body using fingertips	0.051
Category 4: Fine Fragrances	0.047
Category 5A: Body Lotions	0.012
Category 5B: Face Moisturizers	0.012

(Note: This is a partial list. Refer to the latest IFRA Standards for a complete list of categories and restrictions.)

Olfactory Signaling Pathway

The perception of fragrances like **methyl hept-2-ynoate** begins with the interaction of the odorant molecules with olfactory receptors in the nasal cavity. This initiates a signal transduction cascade that ultimately leads to the perception of smell in the brain.



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General Olfactory Signaling Pathway

Conclusion

Methyl hept-2-ynoate is a powerful and versatile ingredient in the perfumer's palette. Its distinctive green and floral character allows for the creation of novel and refreshing fragrance experiences. A thorough understanding of its properties, along with adherence to safety and regulatory guidelines, is essential for its successful and responsible application in fragrance development.

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